

Application Notes & Protocols for Cfg-920 Administration in Preclinical Animal Models

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Compound of Interest

Compound Name: Cfg-920
CAS No.: 1260006-20-9
Cat. No.: B612233

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Abstract and Introduction

This document provides a comprehensive guide for the preclinical administration of **Cfg-920**, an investigational dual inhibitor of Cytochrome P450 17A1 (CYP17A1) and CYP11B2. **Cfg-920** was developed by Novartis for the treatment of castration-resistant prostate cancer (CRPC).[1] Its primary mechanism of action is the inhibition of CYP17A1, a critical enzyme in the androgen biosynthesis pathway. By blocking CYP17A1, **Cfg-920** effectively reduces the production of testosterone and other androgens that drive the growth of prostate cancer cells.[1] The dual inhibition of CYP11B2 is intended to mitigate mineralocorticoid-related side effects often associated with CYP17A1 inhibition.[1]

While clinical development of **Cfg-920** was discontinued by the sponsor for reasons other than safety, the compound remains a valuable tool for researchers studying androgen signaling, CRPC progression, and mechanisms of resistance to hormonal therapies.[2] These application notes are designed for researchers, scientists, and drug development professionals to provide a scientifically grounded framework for utilizing **Cfg-920** in relevant animal models of prostate cancer. The protocols herein are based on established methodologies for similar compounds

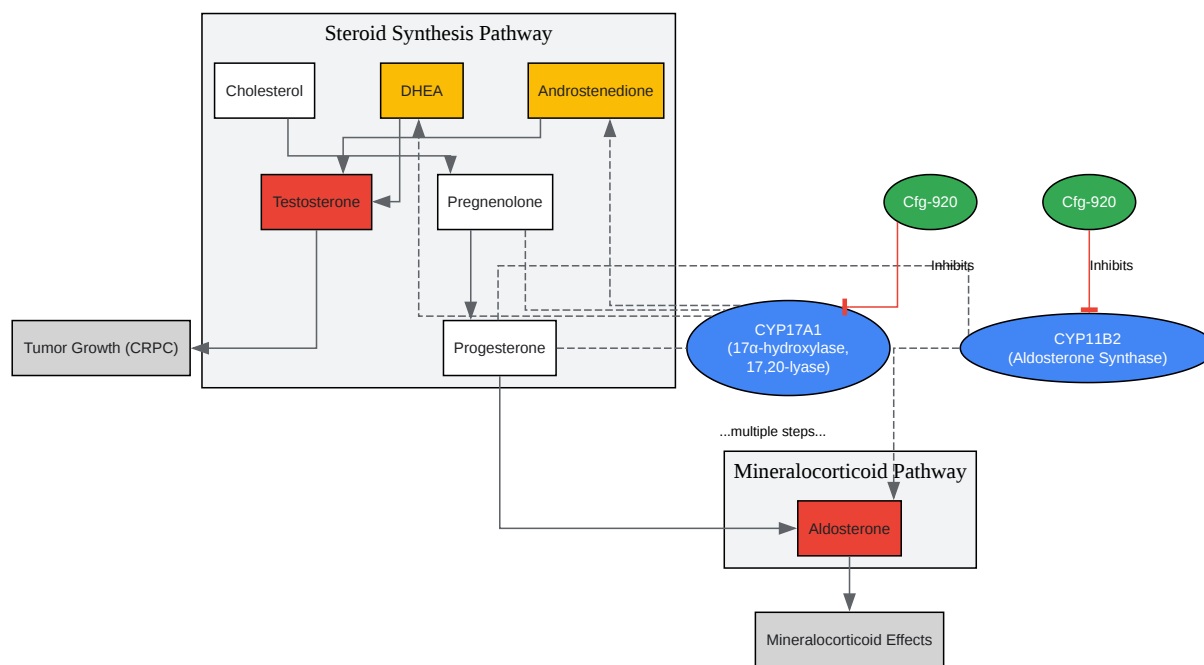
and are designed to be self-validating through integrated pilot studies and clear pharmacodynamic readouts.

Scientific Foundation: Mechanism of Action

Understanding the mechanism of action is critical for designing robust in vivo experiments. **Cfg-920** targets key steroidogenic enzymes located primarily in the adrenal glands, testes, and within the tumor microenvironment itself.

- **Primary Target (Anti-Tumor Efficacy):** CYP17A1 CYP17A1 possesses two distinct enzymatic activities: 17 α -hydroxylase and 17,20-lyase. Both are essential for converting pregnane precursors into androgens like dehydroepiandrosterone (DHEA) and androstenedione, which are then converted to testosterone and dihydrotestosterone (DHT).[3] **Cfg-920** inhibits both activities, leading to a profound suppression of systemic and intratumoral androgen levels.[1]
- **Secondary Target (Safety/Tolerability):** CYP11B2 (Aldosterone Synthase) Inhibition of CYP17A1 can cause a shunt in the steroidogenesis pathway, leading to an accumulation of mineralocorticoids and subsequent side effects like hypertension and hypokalemia. By also inhibiting CYP11B2, **Cfg-920** is designed to prevent the synthesis of aldosterone, potentially offering a better safety profile compared to first-generation CYP17A1 inhibitors.[1]

The following signaling pathway diagram illustrates the targets of **Cfg-920** in the context of androgen synthesis.



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Figure 1. Mechanism of Action of Cfg-920.

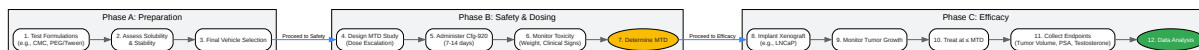
Preclinical Study Design: A Phased Approach

A successful in vivo study with a novel agent requires a systematic, multi-step approach. We propose a three-phase workflow:

- Phase A: Formulation and Vehicle Validation.
- Phase B: Maximum Tolerated Dose (MTD) Study.

- Phase C: Efficacy Study in a Xenograft Model.

This phased approach ensures that the drug can be reliably prepared and is well-tolerated at the proposed doses before committing to a large-scale, resource-intensive efficacy study.



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Figure 2. Recommended phased experimental workflow.

Phase A Protocol: Formulation and Vehicle Preparation

Objective: To prepare a homogenous and stable suspension of **Cfg-920** suitable for oral gavage in rodents.

Rationale: **Cfg-920** is a small molecule that, like many kinase inhibitors, is predicted to have low aqueous solubility. A proper formulation is essential for consistent dosing and bioavailability. An improper vehicle can lead to poor drug exposure, precipitation, and experimental variability.

Materials:

- **Cfg-920** powder (CAS: 1260006-20-9)
- Vehicle components (see table below)
- Sterile, distilled water or 0.9% saline
- Sonicator (bath or probe)
- Magnetic stirrer and stir bars

- Sterile tubes and syringes

Recommended Starting Vehicles:

Vehicle Component	Concentration	Preparation Notes	Suitability
Option 1 (Standard)			
Carboxymethylcellulose (CMC)	0.5% - 1.0% (w/v)	Slowly add CMC to vortexing sterile water/saline. Allow to mix for several hours until fully dissolved.	Standard for aqueous suspensions. Based on protocols for similar CYP17 inhibitors.[2]
Option 2 (Enhanced Solubility)			
DMSO	2% - 5% (v/v)	First, dissolve Cfg-920 in DMSO.	For compounds insoluble in aqueous vehicles.
PEG400	30% - 40% (v/v)	Add PEG400 to the DMSO/Cfg-920 solution.	A common co-solvent that improves solubility and stability.
Tween-80	2% - 5% (v/v)	Add as a surfactant to maintain suspension.	Helps prevent precipitation when the aqueous component is added.
Sterile Saline	q.s. to final volume	Add saline last, slowly, while vortexing.	The final aqueous phase.

Protocol: Preparation of 0.5% CMC Formulation (Example)

- Prepare the Vehicle: To make 50 mL of 0.5% CMC, weigh 250 mg of sodium CMC. In a sterile beaker with a stir bar, add ~45 mL of sterile 0.9% saline. Begin stirring to create a vortex, then slowly sprinkle the CMC powder into the vortex to prevent clumping. Cover the beaker and allow it to stir for 2-4 hours at room temperature, or overnight at 4°C, until a clear, slightly viscous solution is formed. Adjust the final volume to 50 mL.

- Calculate Required Mass: Determine the highest dose concentration needed (e.g., 10 mg/mL for a 100 mg/kg dose in a 25g mouse receiving 0.25 mL). For a 10 mL batch, you would need 100 mg of **Cfg-920**.
- Prepare Suspension: Weigh the calculated **Cfg-920** powder into a sterile tube. Add a small amount of the prepared CMC vehicle (~1 mL) and vortex to create a uniform paste.
- Homogenize: Gradually add the remaining vehicle while continuously vortexing or stirring.
- Sonicate: Place the suspension in a bath sonicator for 15-30 minutes to ensure a fine, homogenous particle distribution.
- QC Check: Visually inspect the suspension. It should be uniform with no large aggregates. If left standing for a short period (e.g., 30 minutes), it should be easily re-suspended by gentle inversion.
- Storage: Store the formulation at 4°C, protected from light. Prepare fresh at least weekly, or confirm stability over a longer period. Always re-suspend thoroughly before each use.

Phase B Protocol: Maximum Tolerated Dose (MTD) Study

Objective: To determine the highest dose of **Cfg-920** that can be administered orally for a defined period (e.g., 7-14 days) without causing significant toxicity.[4][5][6]

Rationale: The MTD is crucial for selecting appropriate doses for efficacy studies. Dosing above the MTD can lead to animal morbidity and confound results with non-specific toxicity, while dosing too low may not achieve therapeutic concentrations.[6] There is no published MTD for **Cfg-920** in rodents.

Animal Model:

- Species: Male CD-1 or BALB/c nude mice
- Age: 6-8 weeks
- Group Size: n=3-5 mice per dose group

Dose Selection Rationale:

- Preclinical data in monkeys showed good bioavailability at 3-10 mg/kg.[1]
- Similar CYP17 inhibitors have shown efficacy in mice at doses up to 100 mg/kg.[2]
- A suggested starting dose range could be 10, 30, and 100 mg/kg, administered once or twice daily.

Protocol:

- **Acclimation & Baseline:** Allow animals to acclimate for at least one week. Record individual body weights for 3 days prior to the study start to establish a baseline.
- **Group Assignment:** Randomly assign mice to a vehicle control group and at least three **Cfg-920** dose groups.
- **Administration:**
 - Administer the prepared **Cfg-920** formulation or vehicle control via oral gavage once or twice daily (BID administration should have at least 8 hours between doses).
 - The dosing volume for mice should not exceed 10 mL/kg. (e.g., for a 25g mouse, the maximum volume is 0.25 mL).[7]
- **Monitoring (Daily):**
 - **Body Weight:** Record individual body weights daily. A body weight loss of >15-20% is a common sign of toxicity and a criterion for euthanasia.[6]
 - **Clinical Observations:** Observe animals for signs of toxicity, including hunched posture, ruffled fur, lethargy, dehydration, or labored breathing.
 - **Food/Water Intake:** Monitor general consumption.
- **Study Duration:** Continue dosing for 7 to 14 consecutive days.

- Endpoint: The MTD is defined as the highest dose that does not result in animal death, body weight loss exceeding 20%, or other severe clinical signs of toxicity.[6]

Phase C Protocol: In Vivo Efficacy Study

Objective: To evaluate the anti-tumor efficacy of **Cfg-920** in a relevant prostate cancer xenograft model.

Animal Model: LNCaP Subcutaneous Xenograft

- Rationale: The LNCaP cell line is androgen-sensitive and expresses the androgen receptor (AR), making it an ideal model to test a drug that works by depleting androgens.[8][9][10]
This model is well-established for testing hormonal therapies.
- Host Strain: Male immunodeficient mice (e.g., BALB/c nude, SCID, or NOD-SCID), 6-8 weeks old.
- Cell Preparation: Culture LNCaP cells under standard conditions. Harvest cells during the exponential growth phase. Re-suspend cells in a 1:1 mixture of sterile PBS and Matrigel at a concentration of 10×10^6 cells per 100 μL . [8]
- Implantation: Subcutaneously inject 100 μL of the cell suspension into the right flank of each mouse.
- Tumor Monitoring: Monitor tumor growth 2-3 times per week using digital calipers. Tumor volume can be calculated using the formula: $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$.
- Study Initiation: When tumors reach an average volume of 100-150 mm^3 , randomize animals into treatment groups (n=8-10 mice per group).[8][11]

Treatment Protocol:

- Groups:
 - Group 1: Vehicle Control (p.o., BID)
 - Group 2: **Cfg-920** Low Dose (e.g., 0.5x MTD, p.o., BID)

- Group 3: **Cfg-920** High Dose (e.g., MTD, p.o., BID)
- (Optional) Group 4: Positive Control (e.g., castration or another anti-androgen therapy)
- Administration: Dose animals daily via oral gavage as determined in Phase A and B for 21-28 days, or until tumors in the control group reach a pre-defined endpoint size.
- Primary Efficacy Endpoint:
 - Tumor Volume: Measure tumor volume 2-3 times weekly. The primary outcome is the inhibition of tumor growth compared to the vehicle control group.
- Secondary & Pharmacodynamic (PD) Endpoints:
 - Body Weight: Monitor body weights twice weekly as a measure of general tolerability.
 - Terminal Blood Collection: At the end of the study, collect blood via cardiac puncture. Process to obtain serum or plasma.
 - Serum PSA Levels: Measure Prostate-Specific Antigen (PSA), a biomarker of LNCaP tumor activity, using a commercially available human PSA ELISA kit.[\[11\]](#)[\[12\]](#)
 - Serum Testosterone Levels: Measure total testosterone to confirm the mechanism of action of **Cfg-920**. Use a mouse/rat specific Testosterone ELISA kit.[\[13\]](#)[\[14\]](#)
 - Tumor Analysis (Optional): Excise tumors at the end of the study. A portion can be flash-frozen for molecular analysis (e.g., qPCR for AR-regulated genes like KLK3) or fixed in formalin for immunohistochemistry (e.g., Ki-67 for proliferation).

Data Analysis and Interpretation

- Tumor Growth: Plot mean tumor volume $\pm$ SEM for each group over time. Statistical analysis can be performed using a two-way ANOVA with repeated measures.
- Endpoint Analysis: Compare final tumor weights, serum PSA, and testosterone levels between groups using a one-way ANOVA or t-test.

- Correlation: Assess the correlation between the reduction in testosterone levels and the inhibition of tumor growth or PSA secretion.

Expected Outcomes:

- The vehicle control group will show progressive tumor growth.
- **Cfg-920** treated groups are expected to show dose-dependent tumor growth inhibition.
- Serum testosterone levels in **Cfg-920** treated mice should be significantly lower than in vehicle-treated mice, confirming target engagement.
- Serum PSA levels should correlate with tumor burden and be reduced in the **Cfg-920** treatment groups.

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